

3-Methyl-furan-2,4-dione CAS number and properties

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Compound of Interest

Compound Name: 3-Methyl-furan-2,4-dione

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3-Methyl-furan-2,4-dione: A Technical Guide

CAS Number: 1192-51-4

This technical guide provides a comprehensive overview of **3-Methyl-furan-2,4-dione**, a heterocyclic organic compound with potential applications in research and development. This document is intended for researchers, scientists, and drug development professionals, offering a consolidated resource on its chemical properties, safety information, and synthetic approaches.

Core Properties and Safety Data

3-Methyl-furan-2,4-dione, with the molecular formula $C_5H_6O_3$, is a furan derivative with a molecular weight of approximately 114.10 g/mol. [1][2] The following tables summarize its key physical, chemical, and safety data.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₅ H ₆ O ₃	[1][2][3]
Molecular Weight	114.10 g/mol	[1][2]
Density	1.2±0.1 g/cm ³	[1]
Boiling Point	291.1±33.0 °C at 760 mmHg	[1]
Flash Point	132.1±25.4 °C	[1]
Refractive Index	1.452	[1]

Identification and Descriptors

Identifier	Value	Source
CAS Number	1192-51-4	[1][2][4][5]
Synonyms	(±)-3-Methyl-2,4(3H,5H)- furandione, 3- Methyltetrahydrofuran-2,4- dione, 3-Methyloxolane-2,4- dione	[1]
InChI Key	AWGPWASAORSKKR- UHFFFAOYSA-N	[5]
SMILES	<chem>CC1C(=O)OCC1=O</chem>	[2]

Safety and Hazard Information

A comprehensive safety data sheet indicates that **3-Methyl-furan-2,4-dione** is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[4]

Hazard Class	GHS Code	Description
Acute toxicity, oral	H302	Harmful if swallowed
Skin corrosion/irritation	H315	Causes skin irritation
Serious eye damage/eye irritation	H319	Causes serious eye irritation
Specific target organ toxicity, single exposure	H335	May cause respiratory irritation

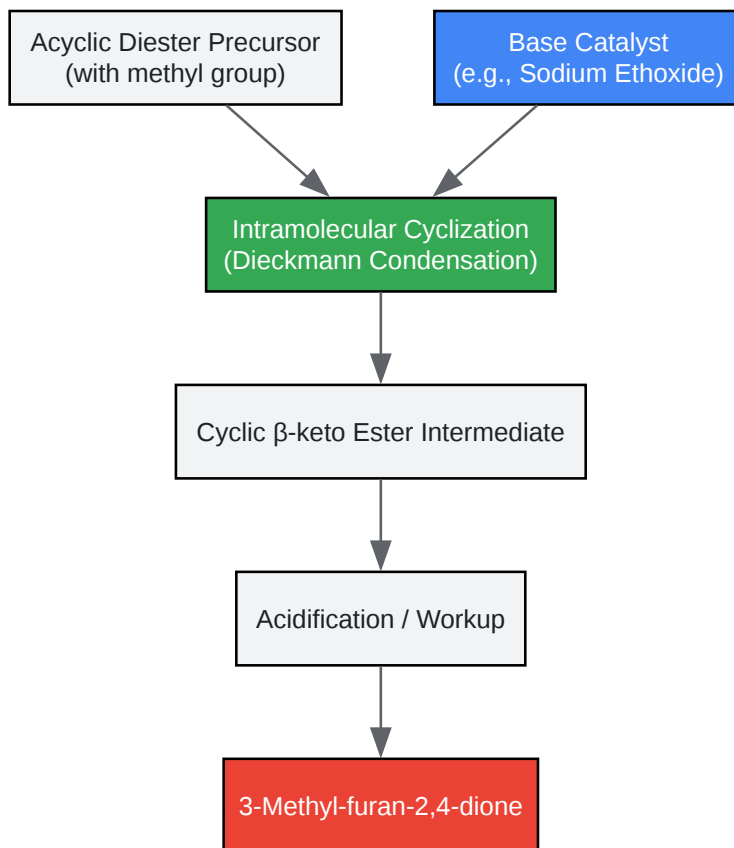
Precautionary Statement	GHS Code	Description
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
Response	P305 + P351	IF IN EYES: Rinse cautiously with water for several minutes.
Response	P312	Call a POISON CENTRE or doctor if you feel unwell.

Synthesis and Experimental Approaches

The synthesis of the furan-2,4-dione core, such as that in **3-Methyl-furan-2,4-dione**, is often achieved through intramolecular cyclization reactions.^[5] A key synthetic strategy is the Dieckmann condensation, a base-catalyzed reaction that forms cyclic β -keto esters.^[5] The regioselective placement of the methyl group can be accomplished by either using a methylated acyclic precursor or by selective methylation of the pre-formed furan-dione ring.^[5]

While specific, detailed experimental protocols for the synthesis of **3-Methyl-furan-2,4-dione** were not readily available in the surveyed literature, a general workflow for a Dieckmann condensation approach is outlined below.

General Workflow: Dieckmann Condensation for Furan-dione Synthesis



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Caption: Generalized workflow for the synthesis of **3-Methyl-furan-2,4-dione** via Dieckmann condensation.

Biological Activity and Potential Applications

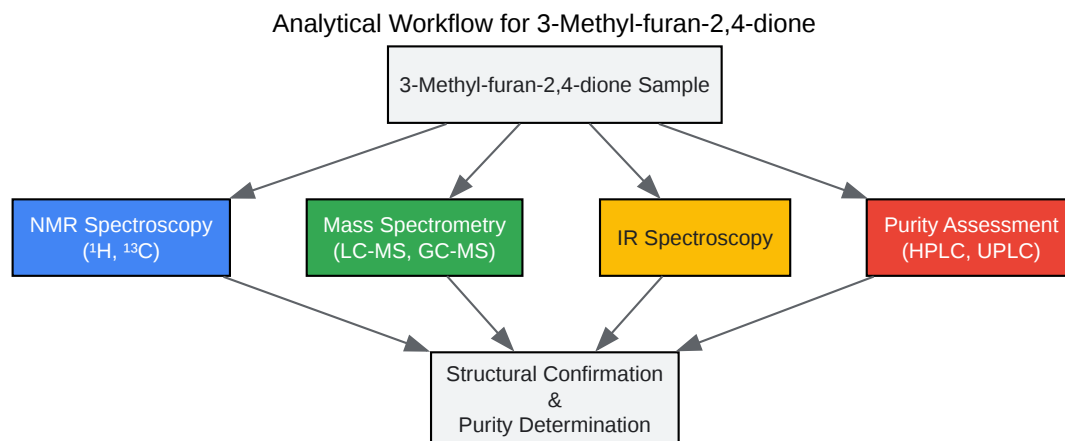
The furan-dione scaffold is a versatile building block present in numerous biologically active molecules.^[5] Furan derivatives have been reported to exhibit a wide range of pharmacological activities, including antimicrobial, anti-inflammatory, and anticancer effects.^{[5][6]} The dione functionality enhances the chemical reactivity of the furan ring, making it a valuable moiety for the synthesis of more complex molecular architectures with potential therapeutic applications.^[5]

While direct research on the biological activity of **3-Methyl-furan-2,4-dione** is limited in the available literature, the broader family of furan derivatives has been investigated for various biological effects. For instance, some furan derivatives have shown inhibitory activity against various microbial strains.[7] The electron-rich nature and aromaticity of the furan ring are thought to contribute to its ability to interact with biological targets.[6]

Due to the lack of specific studies on **3-Methyl-furan-2,4-dione**, a signaling pathway diagram cannot be provided at this time. Further research is required to elucidate the specific biological targets and mechanisms of action for this compound.

Analytical Characterization

Standard analytical techniques are employed to characterize **3-Methyl-furan-2,4-dione**. These methods are crucial for confirming the identity and purity of the synthesized compound.



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Caption: A typical analytical workflow for the characterization of **3-Methyl-furan-2,4-dione**.

Spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy are instrumental in elucidating the molecular structure. Mass spectrometry (MS)

techniques, including Liquid Chromatography-Mass Spectrometry (LC-MS) and Gas Chromatography-Mass Spectrometry (GC-MS), are used to determine the molecular weight and fragmentation patterns. Chromatographic methods like High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography (UPLC) are employed to assess the purity of the compound.[2]

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